

Technical Support Center: Understanding Passivation and Repassivation of Ni-Cr-Mo Alloys

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Compound of Interest

Compound Name: Molybdenum;nickel

CAS No.: 95381-98-9

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experimental work on the passivation and repassivation behavior of Nickel-Chromium-Molybdenum (Ni-Cr-Mo) alloys.

Frequently Asked Questions (FAQs)

Q1: What are the primary roles of Chromium (Cr) and Molybdenum (Mo) in the corrosion resistance of Ni-Cr-Mo alloys?

A1: Chromium (Cr) and Molybdenum (Mo) play complementary roles in providing Ni-Cr-Mo alloys with their exceptional corrosion resistance.^{[1][2][3]} Chromium is the primary element responsible for the general corrosion resistance and the formation of a stable passive film, predominantly composed of chromium oxide (Cr_2O_3), which acts as a barrier against the corrosive environment.^[4] Molybdenum, on the other hand, significantly enhances the alloy's resistance to localized corrosion, such as pitting and crevice corrosion.^{[2][3]} It aids in stabilizing the passive film and is crucial for the repassivation process after a localized breakdown of the

film.[1][2][3] Studies have shown that while the breakdown potential is largely influenced by the Cr content, the repassivation potential is strongly dependent on the Mo content.[1][2][3]

Q2: How does pH affect the passivation behavior of Ni-Cr-Mo alloys?

A2: The pH of the environment can influence the composition and stability of the passive film on Ni-Cr-Mo alloys. For Ni-22Cr alloys, the pH has been found to impact the relative chemical compositions of the passive film.[5] However, for Ni-22Cr-6Mo alloys, the effect of pH on the film composition is less noticeable.[5] In general, Ni-rich films tend to form early in the passivation process, with Cr(III) enrichment occurring over longer exposure times.[5] The addition of Molybdenum has been shown to increase the fraction of Cr(III) cations in the passive film at both low and high pH levels, which contributes to its stability.[5]

Q3: What is the typical structure of the passive film formed on Ni-Cr-Mo alloys?

A3: The passive film on Ni-Cr-Mo alloys often exhibits a layered or complex structure. At low and mild temperatures in neutral solutions, a layered structure has been observed, consisting of an inner layer rich in Cr_2O_3 , an outer layer of Cr/Ni hydroxides, and Mo/Cu oxides on the outermost surface.[6] The addition of Mo can promote the enrichment of Cr in the passive film.[7] The exact composition and structure can be influenced by factors such as the alloy composition, the electrochemical conditions, and the temperature.[6][8]

Q4: What are the standard methods for testing pitting and crevice corrosion resistance?

A4: Standardized immersion tests are commonly used to evaluate the resistance of Ni-Cr-Mo alloys to pitting and crevice corrosion. The ASTM G48 standard provides methods for determining the Critical Pitting Temperature (CPT) and Critical Crevice Temperature (CCT).[9][10] These tests typically involve immersing the alloy specimens in a 6 wt% ferric chloride solution for a specified duration (often 72 hours) and observing for the onset of corrosion.[9] For crevice corrosion testing, crevice-forming devices are attached to the specimen to create a stagnant environment.[11][12] Electrochemical methods, such as cyclic potentiodynamic polarization, can also be used to determine the pitting potential and are particularly useful for testing at high temperatures where immersion tests may be problematic.[13][14]

Troubleshooting Guides

This section addresses common issues encountered during experiments on Ni-Cr-Mo alloys and provides step-by-step solutions.

Issue 1: Inconsistent or non-reproducible potentiodynamic polarization curves.

- Possible Cause 1: Improper surface preparation. A non-uniform or contaminated surface can lead to inconsistent results.
 - Solution: Ensure a standardized and repeatable surface preparation procedure. This typically involves grinding with successively finer SiC paper (e.g., up to 1200 grit), followed by polishing with a diamond suspension (e.g., 1 μm) to a mirror finish. Thoroughly clean the specimen with a suitable solvent (e.g., ethanol or acetone) in an ultrasonic bath and dry it with a stream of inert gas before the experiment.
- Possible Cause 2: Crevice corrosion at the specimen holder interface. Unintended crevice corrosion can distort the polarization curve, showing an artificially low breakdown potential.
 - Solution: Carefully inspect the specimen holder design. Use a holder made of an inert material that minimizes the area of contact with the specimen. Ensure a watertight seal between the specimen and the holder. Consider using a cold-mount epoxy to expose only the desired surface area, which can help prevent crevice effects at the edges.
- Possible Cause 3: Instability of the reference electrode. A drifting reference electrode potential will lead to inaccurate potential measurements.
 - Solution: Check the reference electrode for air bubbles and ensure the filling solution is at the correct concentration and free of contamination. Calibrate the reference electrode against a standard reference electrode before each experiment.
- Possible Cause 4: Changes in the electrolyte during the experiment. Contamination or changes in the concentration of the electrolyte can affect the results.
 - Solution: Use high-purity reagents and deionized water to prepare the electrolyte. Deaerate the solution with an inert gas (e.g., nitrogen or argon) before and during the experiment to remove dissolved oxygen, which can influence the corrosion potential and cathodic reactions. Monitor and control the temperature of the electrolyte.

Issue 2: Difficulty in determining the repassivation potential (E_{rp}).

- Possible Cause 1: The reverse scan in cyclic potentiodynamic polarization does not show a clear repassivation point. This can happen if the pitting is severe or if the alloy has poor repassivation kinetics in the tested environment.
 - Solution 1: Adjust the vertex potential (the potential at which the scan is reversed). A higher vertex potential can induce more stable pitting, which may lead to a more defined repassivation event on the reverse scan.
 - Solution 2: Vary the reverse scan rate. A slower reverse scan rate may provide more time for the pits to repassivate.
 - Solution 3: Consider alternative techniques for determining repassivation potential, such as the Tsujikawa-Hisamatsu Electrochemical (THE) method, which is specifically designed for this purpose.[\[15\]](#)
- Possible Cause 2: Hysteresis loop is very narrow or non-existent.
 - Solution: This may indicate high resistance to pitting corrosion under the tested conditions. Consider making the environment more aggressive by increasing the chloride concentration or the temperature to induce pitting and observe a clear hysteresis loop.

Issue 3: High passive current density.

- Possible Cause 1: Incomplete passivation or a less protective passive film.
 - Solution: Allow for a sufficient stabilization period at the open-circuit potential before starting the polarization scan to allow for the formation of a stable passive film. The composition of the alloy plays a significant role; higher Cr content generally leads to lower passive current densities.[\[4\]](#)
- Possible Cause 2: Presence of inclusions or second-phase particles in the alloy. These can act as initiation sites for localized corrosion and increase the overall current density.
 - Solution: Characterize the microstructure of the alloy using techniques like Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDS) to identify

any microstructural heterogeneities. If possible, use alloys with a more homogeneous microstructure.

Data Presentation

Table 1: Influence of Cr and Mo on Pitting and Repassivation Potentials in 1M NaCl solution.

Alloy Composition (wt. %)	Breakdown Potential (mV vs. SHE)	Repassivation Potential (mV vs. SHE)
Ni-20Cr	680	Did not repassivate
Ni-11Cr-7Mo	590	Near Ecorr
Ni-11Cr-13Mo	650	~400

Note: Data extracted and adapted from Hayes et al. (2005).[\[2\]](#) The original study used cyclic voltammetry.

Table 2: Critical Pitting and Crevice Temperatures for Selected Ni-Cr-Mo Alloys.

Alloy	CPT in ASTM G48 Practice C (°C)	CCT in ASTM G48 Practice D (°C)
Alloy C-276	>120	70
Alloy C-22	>120	110
Alloy 625	100	35

Note: Data compiled from various sources and represents typical values. Actual values can vary based on specific material condition and test parameters.[\[10\]](#)

Experimental Protocols

1. Potentiodynamic Polarization Testing (based on ASTM G5)

- Objective: To evaluate the general corrosion behavior, pitting susceptibility, and passivation characteristics of Ni-Cr-Mo alloys.

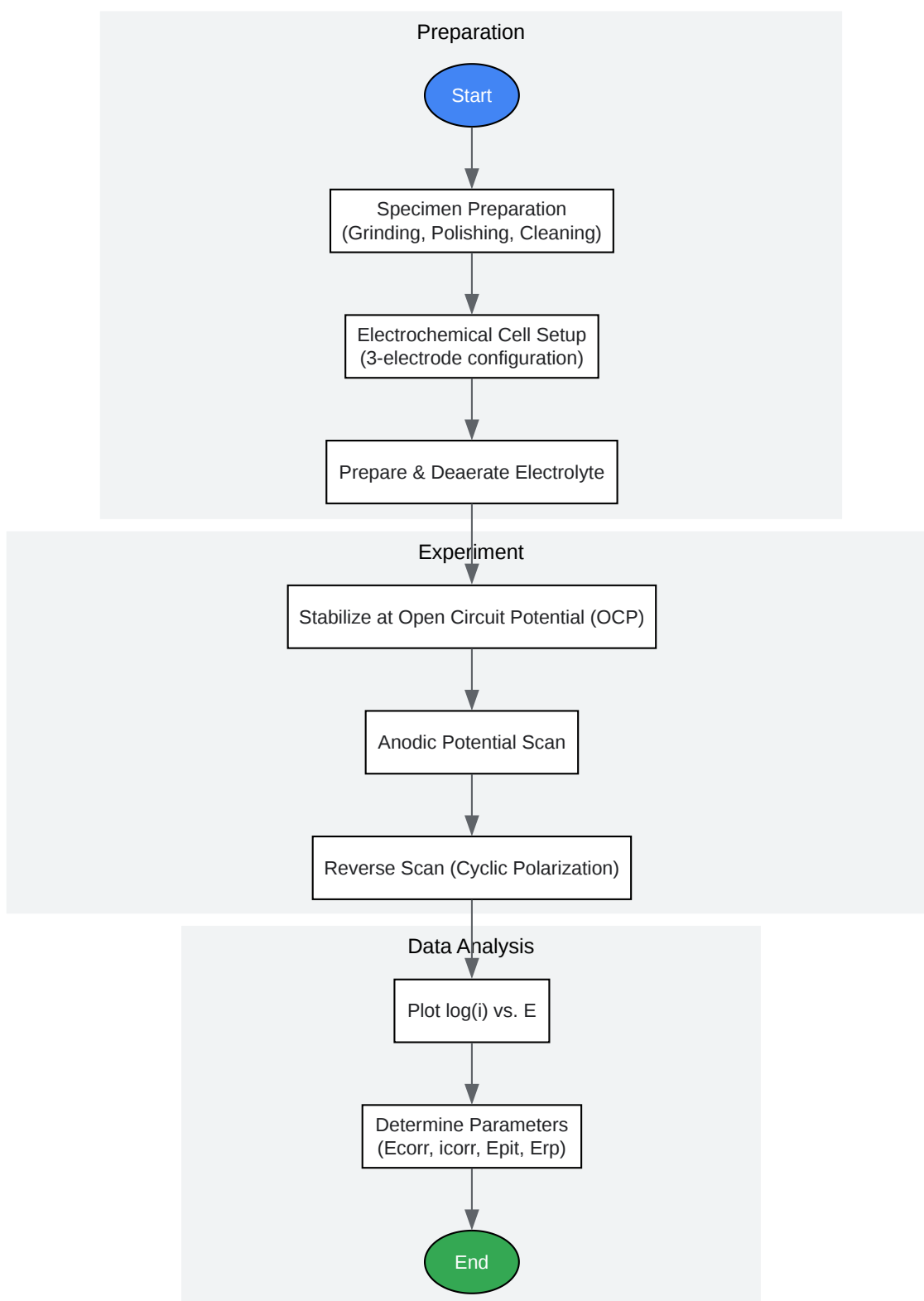
- Methodology:
 - Specimen Preparation: Prepare the working electrode by grinding with SiC paper to a 1200 grit finish, followed by polishing to a 1 μm diamond finish. Clean the specimen ultrasonically in ethanol and dry it.
 - Electrochemical Cell Setup: Use a standard three-electrode cell with the Ni-Cr-Mo alloy as the working electrode, a platinum mesh as the counter electrode, and a Saturated Calomel Electrode (SCE) or Ag/AgCl as the reference electrode.[8]
 - Electrolyte: Prepare the desired electrolyte (e.g., 0.1 M NaCl solution). Deaerate the solution with nitrogen or argon for at least 30 minutes prior to and during the experiment.
 - Open Circuit Potential (OCP) Measurement: Immerse the specimen in the electrolyte and monitor the OCP until it stabilizes (typically for 1 hour).
 - Potentiodynamic Scan: Begin the potential scan from a potential cathodic to the OCP (e.g., -250 mV vs. OCP) and scan in the anodic direction at a controlled rate (e.g., 0.167 mV/s or 1 mV/s).[8]
 - Cyclic Scan (for pitting analysis): Continue the scan until a significant increase in current density is observed (pitting breakdown). Then, reverse the scan direction at the same scan rate until the reverse scan intersects the forward scan, indicating repassivation.
 - Data Analysis: Plot the logarithm of the current density versus the potential. Determine key parameters such as the corrosion potential (E_{corr}), corrosion current density (i_{corr}), pitting potential (E_{pit}), and repassivation potential (E_{rp}).

2. Critical Crevice Temperature (CCT) Test (based on ASTM G48, Method F)

- Objective: To determine the minimum temperature at which crevice corrosion initiates on Ni-Cr-Mo alloys in a standardized ferric chloride solution.
- Methodology:
 - Specimen Preparation: Prepare a test specimen of the Ni-Cr-Mo alloy with a specified surface finish.

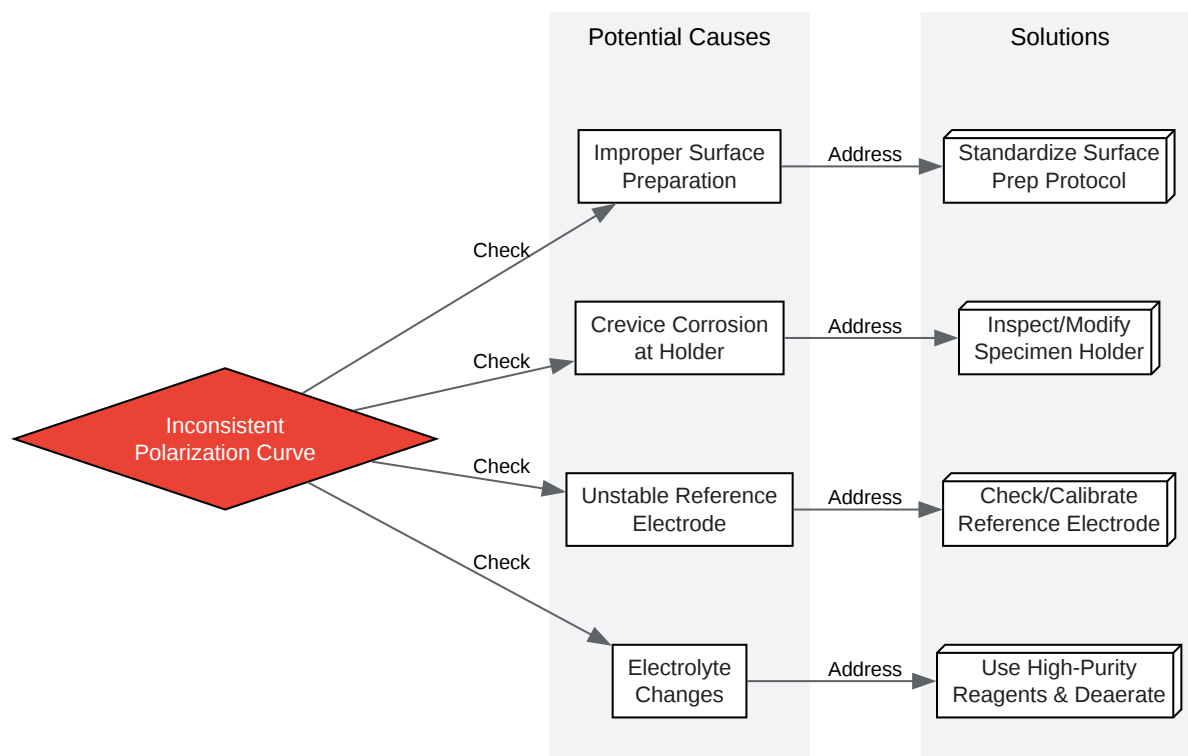
- Crevice Assembly: Attach two TFE-fluorocarbon blocks to the specimen using O-rings or rubber bands to create crevices.[\[12\]](#)
- Test Solution: Prepare a 6 wt% ferric chloride (FeCl_3) solution.
- Immersion: Immerse the test assembly in the FeCl_3 solution at a constant temperature for 72 hours.[\[9\]](#)
- Evaluation: After the immersion period, remove the crevice formers and clean the specimen. Inspect the area under the crevice formers for any signs of corrosion.
- Temperature Iteration: If no corrosion is observed, repeat the test at a higher temperature. If corrosion is observed, repeat the test at a lower temperature to determine the lowest temperature at which crevice corrosion occurs. This temperature is the CCT.[\[11\]](#)[\[12\]](#)

Mandatory Visualization



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Caption: Workflow for Potentiodynamic Polarization Testing.



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Caption: Troubleshooting Logic for Inconsistent Polarization Curves.

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